

# tert-Butyl (1-benzyl-5-oxopyrrolidin-3-yl)carbamate CAS number and structure

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## Compound of Interest

Compound Name: *tert-Butyl (1-benzyl-5-oxopyrrolidin-3-yl)carbamate*

Cat. No.: B152955

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## Technical Guide: tert-Butyl (1-benzyl-5-oxopyrrolidin-3-yl)carbamate

CAS Number: 478832-03-0

### Abstract

This technical guide provides a comprehensive overview of **tert-Butyl (1-benzyl-5-oxopyrrolidin-3-yl)carbamate**, a fine chemical intermediate. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this document synthesizes information from structurally related molecules and established principles of organic chemistry. The guide covers its chemical structure, physicochemical properties, a plausible synthetic route with a detailed experimental protocol, and predicted spectroscopic data. Additionally, it discusses potential applications as a synthetic building block and outlines general safety considerations. This document is intended for researchers, scientists, and professionals in the fields of drug development and organic synthesis.

### Chemical Structure and Properties

**tert-Butyl (1-benzyl-5-oxopyrrolidin-3-yl)carbamate** is a derivative of pyrrolidinone, featuring a benzyl group at the 1-position and a tert-butoxycarbonyl (Boc) protected amine at the 3-

position. The presence of the Boc protecting group makes it a valuable intermediate for the introduction of an amine functionality in a controlled manner during multi-step syntheses.

Structure:

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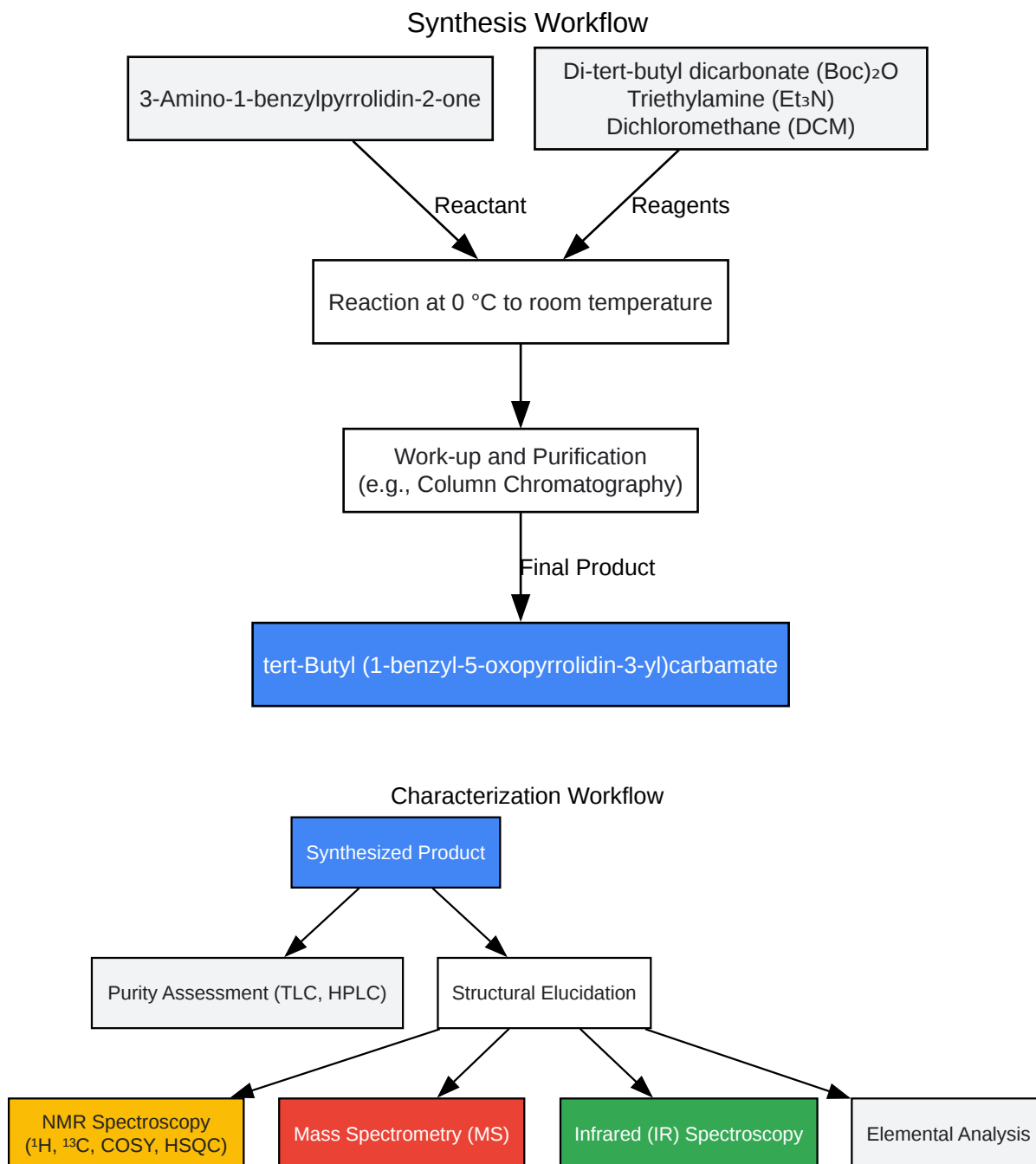
Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	478832-03-0	--INVALID-LINK--
Molecular Formula	C <sub>16</sub> H <sub>22</sub> N <sub>2</sub> O <sub>3</sub>	Calculated
Molecular Weight	290.36 g/mol	Calculated
Appearance	Predicted: White to off-white solid	Analogy to similar compounds
Solubility	Predicted: Soluble in methanol, ethanol, dichloromethane, chloroform; sparingly soluble in water	Analogy to similar compounds
Melting Point	Not reported	-
Boiling Point	Not reported	-

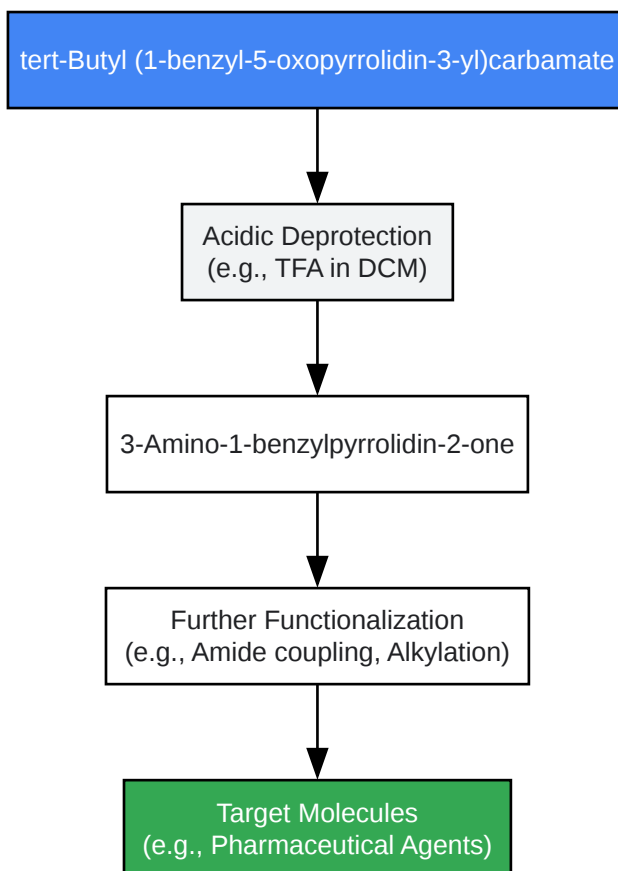
## Synthesis

A plausible synthetic route for **tert-butyl (1-benzyl-5-oxopyrrolidin-3-yl)carbamate** involves a two-step process starting from commercially available materials. The first step is the protection of the amine group of 3-aminopyrrolidine, followed by the benzylation of the pyrrolidine nitrogen. An alternative, and often preferred route in terms of regioselectivity, would be to start

with a precursor that already contains the lactam, such as glutamic acid. A logical synthetic workflow is depicted below.



## Role as a Chemical Intermediate



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